

An In-Depth Technical Guide to Diethyl 2,3-diphenylbutanedioate

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Compound of Interest

Compound Name: Diethyl 2,3-diphenylbutanedioate

Cat. No.: B2989356

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 24097-93-6

Synonyms: dl-2,3-Diphenyl-succinic acid diethyl ester, Diethyl (+/-)-2,3-diphenylsuccinate^[1]

This technical guide provides a comprehensive overview of the available scientific and technical data for **Diethyl 2,3-diphenylbutanedioate**. The information is compiled for use by professionals in research and drug development.

Physicochemical and Spectral Data

A thorough review of scientific literature and chemical databases reveals a significant lack of experimentally determined physicochemical and spectral data for **Diethyl 2,3-diphenylbutanedioate**. The available information is summarized below.

Table 1: Summary of Physicochemical Properties

Property	Value	Notes
Molecular Formula	C ₂₀ H ₂₂ O ₄	Confirmed
Molecular Weight	326.386 g/mol	Confirmed[1]
Melting Point	Data Not Available	-
Boiling Point	418.6 ± 40.0 °C	Predicted
Density	1.123 ± 0.0 g/cm ³	Predicted
Solubility	Data Not Available	-

Table 2: Summary of Spectral Data

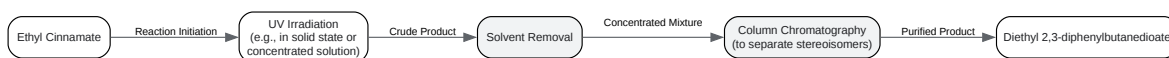
Spectrum Type	Data
¹ H NMR	No experimental data available in searched resources.
¹³ C NMR	No experimental data available in searched resources.
Infrared (IR)	No experimental data available in searched resources.
Mass Spectrometry (MS)	No experimental data available in searched resources.

Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of **Diethyl 2,3-diphenylbutanedioate** is not readily available in the reviewed literature. However, a plausible and documented method for the synthesis of similar compounds is the photochemical dimerization of cinnamate esters. This reaction involves a [2+2] cycloaddition of the alkene moieties of two ester molecules to form a cyclobutane ring, which is the core structure of **Diethyl 2,3-diphenylbutanedioate**.

Conceptual Experimental Workflow: Photochemical Dimerization of Ethyl Cinnamate

The following diagram illustrates a conceptual workflow for the synthesis of **Diethyl 2,3-diphenylbutanedioate** based on the principles of photochemical dimerization.



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Caption: Conceptual workflow for the synthesis of **Diethyl 2,3-diphenylbutanedioate**.

Methodology Details:

- **Starting Material:** Ethyl cinnamate.
- **Reaction:** The reaction is typically carried out by exposing a concentrated solution or the solid-state starting material to ultraviolet (UV) radiation. The use of a Lewis acid catalyst may enhance the reaction efficiency and stereoselectivity.
- **Work-up and Purification:** Following the reaction, the solvent (if used) is removed under reduced pressure. The resulting crude product, which may contain a mixture of stereoisomers (truxillates and truxinates), would then be purified, typically by column chromatography on silica gel.
- **Characterization:** The final product would be characterized by standard spectroscopic methods (NMR, IR, MS) and its purity assessed by techniques such as HPLC.

Biological Activity and Signaling Pathways

A comprehensive search of scientific databases and literature yielded no information on the biological activity of **Diethyl 2,3-diphenylbutanedioate**. There are no published studies on its pharmacological effects, potential applications in drug development, or its mechanism of action. Consequently, there are no known signaling pathways associated with this compound.

Table 3: Summary of Biological Data

Area of Investigation	Findings
Pharmacological Activity	No data available.
Mechanism of Action	No data available.
Signaling Pathway Involvement	No data available.
Toxicology/Cytotoxicity	No data available.
Drug Development Studies	No data available.

Given the complete lack of biological data, no diagrams of signaling pathways or experimental workflows for biological assays can be provided.

Conclusion

Diethyl 2,3-diphenylbutanedioate (CAS: 24097-93-6) is a compound for which there is a notable scarcity of public scientific data. While its chemical identity is established, its physicochemical properties, spectral characteristics, and biological activities remain largely uncharacterized. The most probable synthetic route is the photochemical dimerization of ethyl cinnamate, though a specific protocol has not been detailed in the available literature. For the scientific and drug development communities, this compound represents an unexplored area. Future research would be required to determine its properties and potential applications.

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References

- 1. cymitquimica.com [cymitquimica.com]
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